

5-Nitro-L-norvaline: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Nitro-L-norvaline

Cat. No.: B14703261

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Nitro-L-norvaline**, a nitro-derivative of the non-proteinogenic amino acid L-norvaline. This document consolidates available data on its chemical properties, potential biological activities, and associated signaling pathways, with a particular focus on its relationship to the well-studied parent compound, L-norvaline.

Core Compound Data

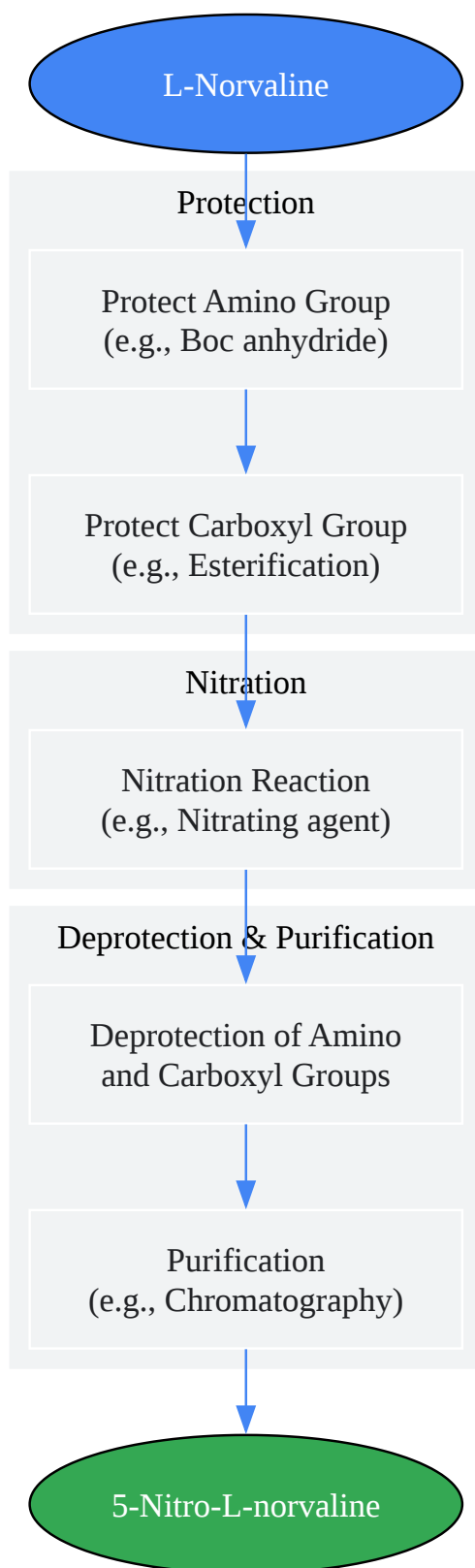
5-Nitro-L-norvaline is a derivative of L-norvaline characterized by the presence of a nitro group. This modification significantly alters its chemical properties and potentially its biological activity.

Property	Value	Source
CAS Number	21753-92-4	[1] [2]
Molecular Formula	C ₅ H ₁₀ N ₂ O ₄	[1] [2]
Molecular Weight	162.14 g/mol	[1] [2]
Canonical SMILES	C(CC(C(=O)O)N)--INVALID-LINK--[O-]	Inferred from structure
Physical Description	Solid (predicted)	General chemical knowledge

Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **5-Nitro-L-norvaline** is not readily available in the reviewed literature, a general approach can be inferred from standard organic chemistry principles. The synthesis would likely involve the nitration of L-norvaline or a protected derivative.

Hypothetical Synthesis Workflow:



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Caption: Hypothetical workflow for the synthesis of **5-Nitro-L-norvaline**.

Experimental Protocols:

Detailed experimental protocols for **5-Nitro-L-norvaline** are scarce. However, based on its known interaction with pyridoxal 5'-phosphate-dependent enzymes, a general enzyme inhibition assay protocol can be outlined.

Table 2: General Enzyme Inhibition Assay Protocol

Step	Procedure
1. Reagent Preparation	Prepare buffer solution (e.g., phosphate buffer at physiological pH), substrate solution, enzyme solution, and a stock solution of 5-Nitro-L-norvaline in a suitable solvent.
2. Assay Setup	In a microplate, add the buffer, varying concentrations of 5-Nitro-L-norvaline, and the enzyme solution. Incubate for a predetermined time to allow for inhibitor-enzyme interaction.
3. Reaction Initiation	Initiate the enzymatic reaction by adding the substrate to each well.
4. Data Acquisition	Measure the rate of product formation or substrate depletion over time using a suitable detection method (e.g., spectrophotometry, fluorometry).
5. Data Analysis	Plot the enzyme activity as a function of the inhibitor concentration. Determine the IC_{50} value, which represents the concentration of 5-Nitro-L-norvaline required to inhibit 50% of the enzyme's activity.

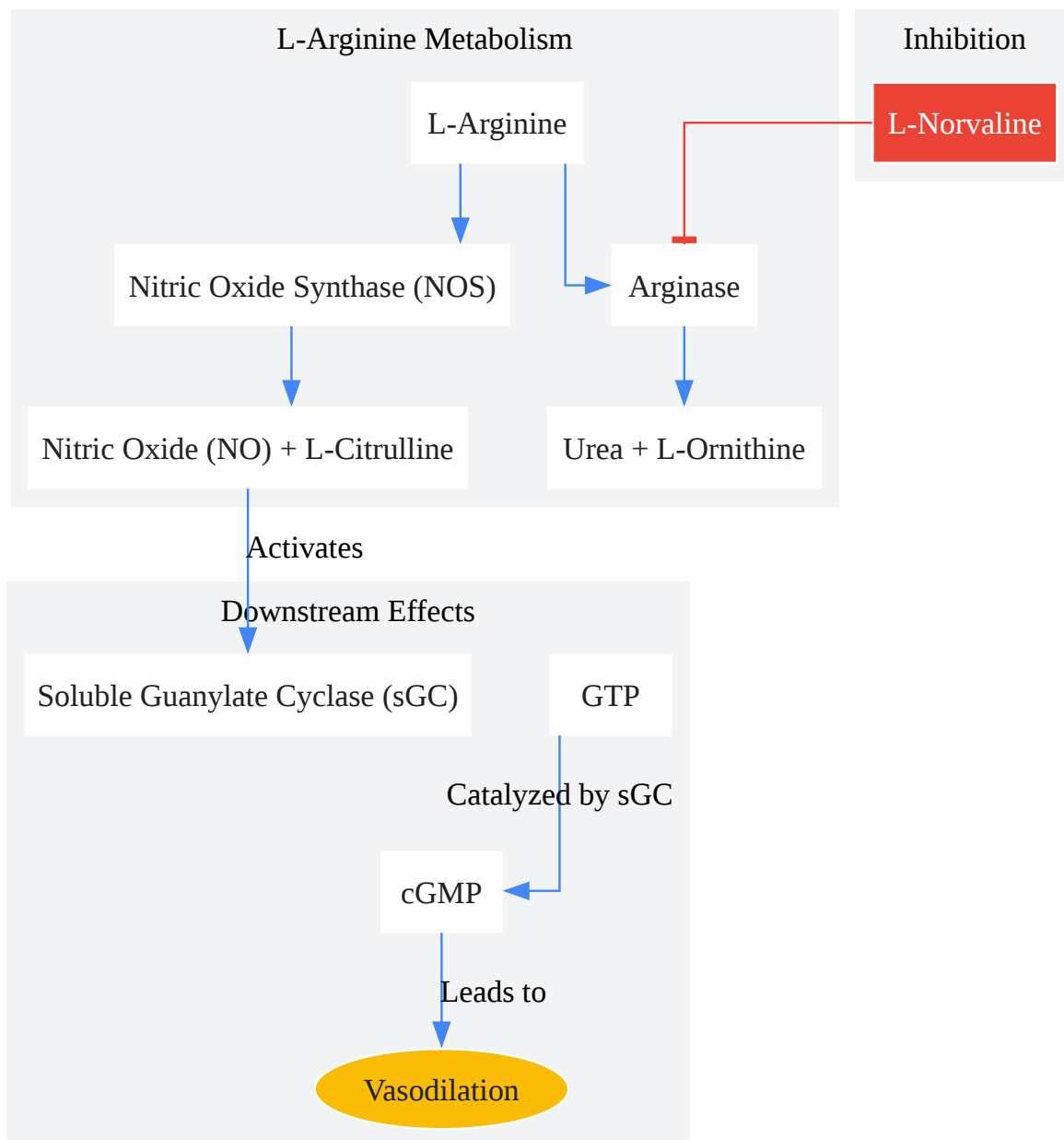
Biological Activity and Signaling Pathways

The primary reported biological activity of **5-Nitro-L-norvaline** is the inactivation of pyridoxal 5'-phosphate-dependent enzymes[1]. This suggests a potential role in modulating various metabolic pathways that rely on these enzymes.

Due to the limited specific data on **5-Nitro-L-norvaline**, the well-documented biological activities of its parent compound, L-norvaline, provide a valuable framework for understanding its potential mechanisms of action. L-norvaline is a known inhibitor of the enzyme arginase, which plays a crucial role in the nitric oxide (NO) signaling pathway.

The L-Norvaline-Arginase-NO Signaling Pathway:

Arginase competes with nitric oxide synthase (NOS) for their common substrate, L-arginine. By inhibiting arginase, L-norvaline increases the bioavailability of L-arginine for NOS, leading to enhanced NO production. Nitric oxide is a critical signaling molecule involved in various physiological processes, including vasodilation, neurotransmission, and immune responses.



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Caption: The inhibitory effect of L-norvaline on the arginase-nitric oxide pathway.

The introduction of a nitro group to form **5-Nitro-L-norvaline** could potentially modulate this inhibitory activity or introduce new biological functions. Further research is required to elucidate

the specific effects of **5-Nitro-L-norvaline** on arginase and other enzymes, and to understand how it influences the intricate network of cellular signaling pathways.

Conclusion

5-Nitro-L-norvaline is a compound with defined chemical properties but currently limited detailed biological characterization. Its structural relationship to L-norvaline suggests a potential role in modulating the nitric oxide signaling pathway through arginase inhibition. The finding that it inactivates pyridoxal 5'-phosphate-dependent enzymes opens another avenue for investigation. This guide provides a foundational understanding for researchers and professionals in drug development, highlighting the need for further experimental studies to fully uncover the therapeutic potential of **5-Nitro-L-norvaline**.

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References

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